

Chemical and physical properties of Avibactam sodium hydrate

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Compound of Interest

Compound Name: Avibactam sodium hydrate

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Avibactam Sodium Hydrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Avibactam sodium hydrate is a pivotal, non- β -lactam β -lactamase inhibitor developed to combat the growing threat of antibiotic resistance. Administered in combination with β -lactam antibiotics, it restores their efficacy against a broad spectrum of resistant Gram-negative bacteria. This technical guide provides an in-depth overview of the chemical and physical properties of **Avibactam sodium hydrate**, detailed experimental protocols for their determination, and a visualization of its mechanism of action.

Chemical and Physical Properties

Avibactam sodium hydrate is a white to off-white solid. Its chemical structure and key identifying properties are summarized below. The quantitative data for its physicochemical properties are presented in the subsequent tables, reflecting the range of values reported in the literature.

Table 1: Chemical Identification of **Avibactam Sodium Hydrate**

Identifier	Value	Reference
IUPAC Name	sodium;[(2S,5R)-2-carbamoyl-7-oxo-1,6-diazabicyclo[3.2.1]octan-6-yl]sulfate;hydrate	[1]
CAS Number	2938989-90-1	[2]
Molecular Formula	C ₇ H ₁₂ N ₃ NaO ₇ S	[1][2]
Molecular Weight	305.24 g/mol	[1][2]
Canonical SMILES	C1C2CC(N1C(=O)N2OS(=O)(=O)[O-])C(=O)N.[Na+].O	[2]

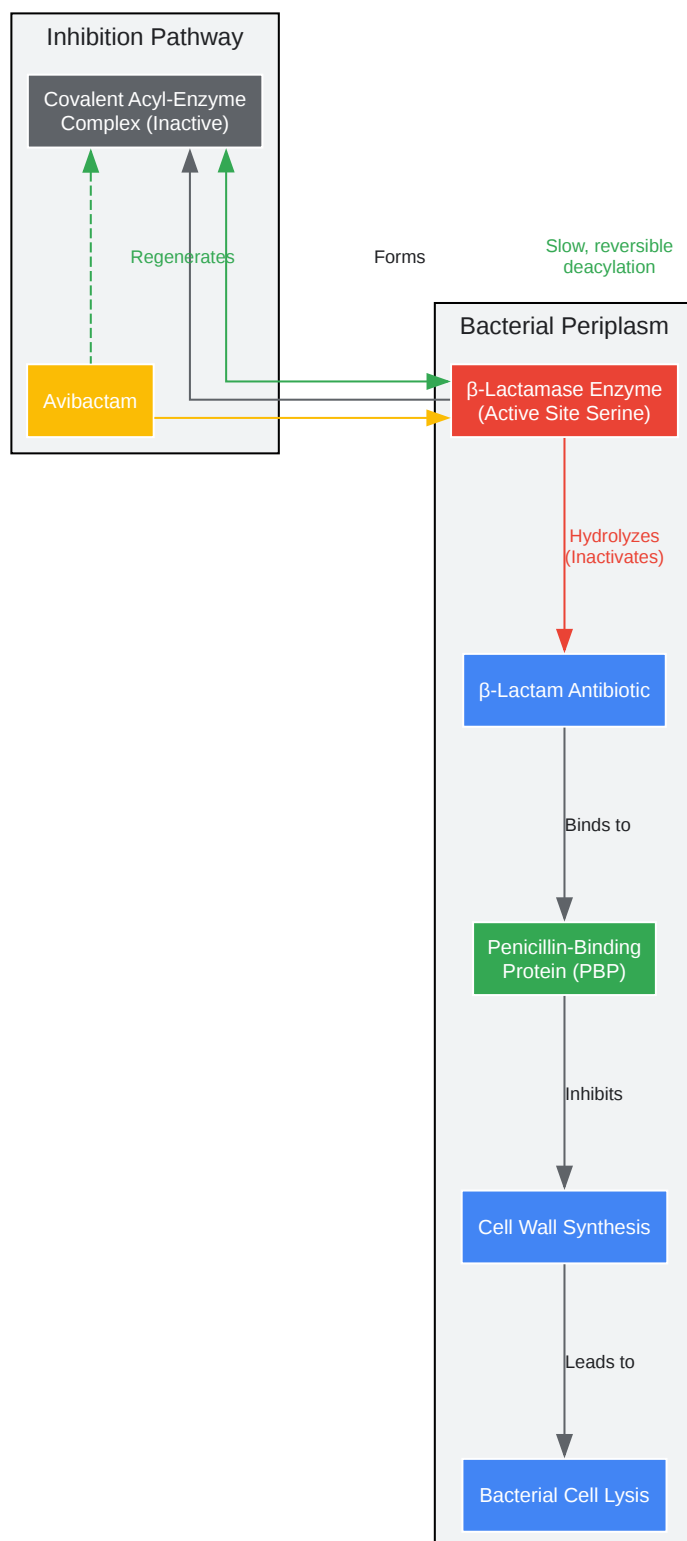
Table 2: Physicochemical Properties of **Avibactam Sodium Hydrate**

Property	Value	Conditions	Reference
Melting Point	>208°C (decomposes)	Not Applicable	[3][4]
259.1–262.4 °C (decomposes)	Not Applicable	[4]	
Solubility in Water	≥ 200 mg/mL	Not Specified	[2]
150 mg/mL	Sonication is recommended	[5]	
57 mg/mL	25°C	[6]	
2 mg/mL	Not Specified		
Solubility in PBS (pH 7.2)	~10 mg/mL	Not Specified	[7]
Solubility in DMSO	61 mg/mL	Use fresh DMSO	[8]
57 mg/mL	25°C	[6]	
~5 mg/mL	Not Specified	[7]	
Slightly Soluble	Not Specified	[3]	
Solubility in Dimethyl Formamide	~5 mg/mL	Not Specified	[7]
Solubility in Methanol	Slightly Soluble	Heating and sonication may be required	[3]
Solubility in Ethanol	Insoluble	Not Specified	[6]
Appearance	White to off-white solid	Ambient	[2]
Storage Conditions	4°C, sealed, away from moisture (short term)	Not Applicable	[2]
-20°C (long term)	Not Applicable	[9]	

Mechanism of Action

Avibactam is a covalent, reversible inhibitor of a wide range of β -lactamase enzymes, including Ambler class A, class C, and some class D enzymes. Unlike traditional β -lactamase inhibitors, avibactam does not contain a β -lactam ring. Its mechanism involves the formation of a stable, covalent acyl-enzyme intermediate with the serine residue in the active site of the β -lactamase. This reaction is, however, reversible, allowing for the slow regeneration of the active enzyme and intact avibactam. This unique mechanism effectively protects co-administered β -lactam antibiotics from degradation.

Mechanism of Action of Avibactam

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Caption: Covalent, reversible inhibition of β -lactamase by Avibactam.

Experimental Protocols

The following are detailed methodologies for determining the key physicochemical properties of **Avibactam sodium hydrate**.

Melting Point Determination (Decomposition)

Principle: The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For substances that decompose, the temperature at which this decomposition occurs is noted. The capillary method is a standard technique for this determination.

Apparatus:

- Melting point apparatus with a heating block and temperature control.
- Glass capillary tubes (closed at one end).
- Thermometer calibrated against certified reference standards.
- Mortar and pestle.

Procedure:

- **Sample Preparation:** A small amount of **Avibactam sodium hydrate** is finely powdered using a mortar and pestle. The powder is dried in a desiccator over a suitable drying agent to ensure it is anhydrous.
- **Capillary Loading:** The powdered sample is introduced into a glass capillary tube and packed to a height of 2-4 mm by tapping the tube gently on a hard surface.
- **Measurement:** The capillary tube is placed in the heating block of the melting point apparatus. The temperature is raised at a rate of approximately 10°C per minute until it is about 30°C below the expected decomposition temperature. The heating rate is then reduced to 1-2°C per minute.
- **Observation:** The temperature at which the substance is observed to decompose (e.g., charring, gas evolution) is recorded as the decomposition temperature.

Solubility Determination (Shake-Flask Method)

Principle: The shake-flask method is the gold standard for determining the equilibrium solubility of a compound in a given solvent. It involves saturating a solvent with the solute and then measuring the concentration of the dissolved solute.

Apparatus:

- Orbital shaker or other suitable agitation device in a temperature-controlled environment (e.g., 25°C).
- Glass vials with screw caps.
- Analytical balance.
- Centrifuge.
- High-Performance Liquid Chromatography (HPLC) system or other suitable quantitative analytical instrument.
- pH meter.

Procedure:

- Preparation of Solutions: A series of vials are prepared, each containing a measured volume of the desired solvent (e.g., water, DMSO, PBS buffer).
- Addition of Solute: An excess amount of **Avibactam sodium hydrate** is added to each vial to ensure that a saturated solution is formed. The vials are securely capped.
- Equilibration: The vials are placed in the orbital shaker and agitated at a constant temperature (e.g., 25°C) for a predetermined period (e.g., 24-48 hours) to allow the system to reach equilibrium.
- Phase Separation: After equilibration, the vials are removed from the shaker, and the undissolved solid is separated from the solution by centrifugation.

- **Sample Analysis:** An aliquot of the clear supernatant is carefully removed, diluted as necessary, and the concentration of dissolved **Avibactam sodium hydrate** is determined using a validated HPLC method.
- **pH Measurement:** For aqueous solutions, the pH is measured at the beginning and end of the experiment.

Stability and Storage

Avibactam sodium hydrate should be stored in a sealed container, away from moisture. For short-term storage, a temperature of 4°C is recommended.[2] For long-term storage, it should be kept at -20°C.[9] Aqueous solutions of **Avibactam sodium hydrate** are not recommended for storage for more than one day.[7]

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